

3-Chloro-4-methylbenzenesulfonyl fluoride physical and chemical properties

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Compound of Interest

Compound Name: 3-Chloro-4-methylbenzenesulfonyl fluoride

Cat. No.: B1296305

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An In-depth Technical Guide to 3-Chloro-4-methylbenzenesulfonyl Fluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Chloro-4-methylbenzenesulfonyl fluoride**, a versatile reagent with growing importance in chemical synthesis and drug discovery. This document details its structural and physicochemical characteristics, reactivity, and potential applications, supported by experimental data and protocols.

Core Properties and Data

3-Chloro-4-methylbenzenesulfonyl fluoride is an aromatic sulfonyl fluoride compound. Its structure features a benzene ring substituted with a chloro group, a methyl group, and a sulfonyl fluoride functional group.

Table 1: Physical and Chemical Properties of **3-Chloro-4-methylbenzenesulfonyl Fluoride**

Property	Value	Source(s)
CAS Number	25300-22-5	[1] [2] [3]
Molecular Formula	C ₇ H ₆ ClFO ₂ S	[1] [2] [3]
Molecular Weight	208.64 g/mol	[2]
Boiling Point	262.9 °C at 760 mmHg	
Density	1.406 g/cm ³	
Flash Point	112.8 °C	
Melting Point	Not available	
Solubility	Soluble in many organic solvents; low solubility in water.	[4]

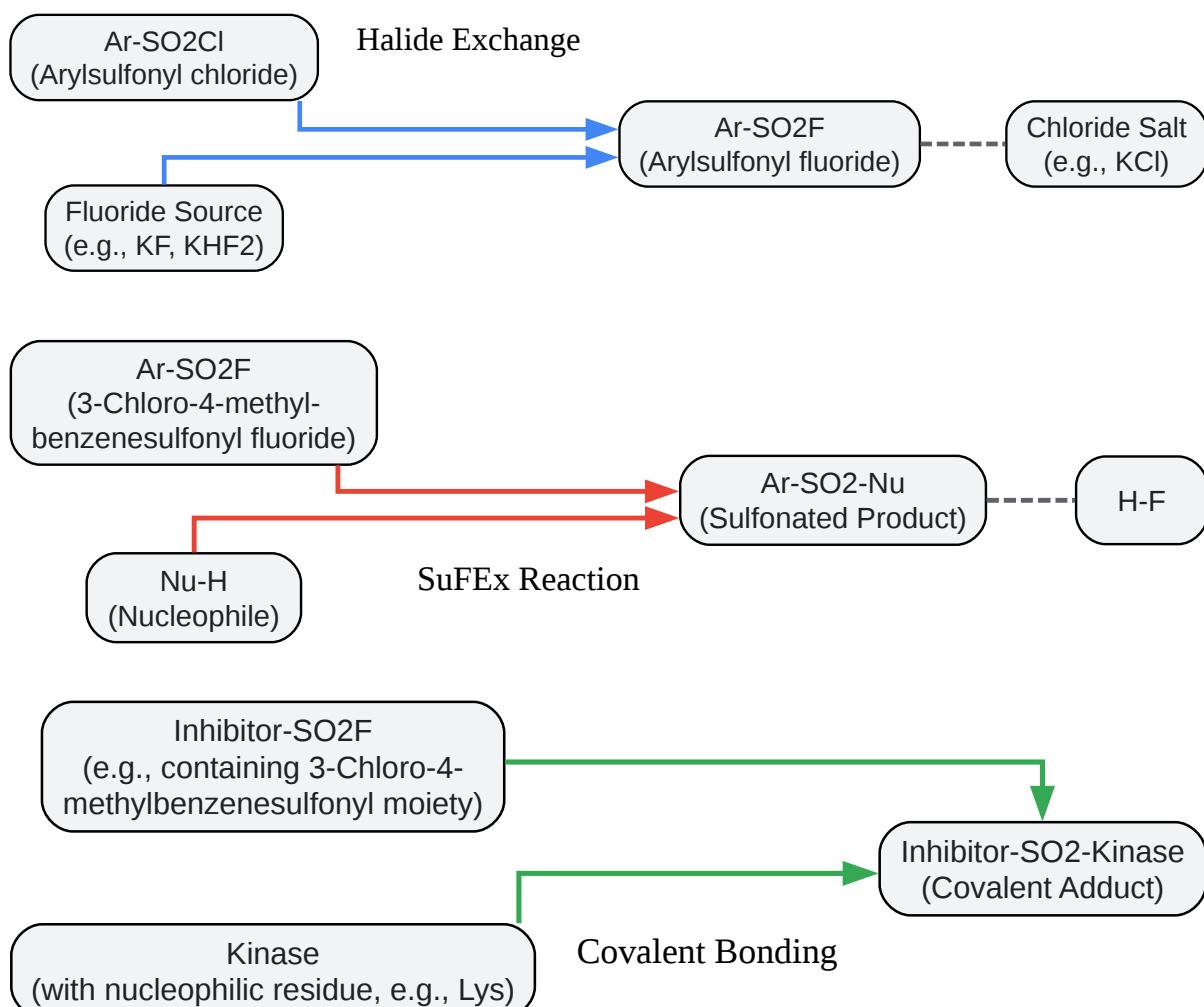
Synthesis and Reactivity

A common synthetic route to arylsulfonyl fluorides involves the conversion of the corresponding sulfonyl chlorides. While a specific detailed protocol for the synthesis of **3-Chloro-4-methylbenzenesulfonyl fluoride** is not readily available in the provided search results, a general approach can be inferred from the synthesis of similar compounds.

General Synthetic Approach: Halide Exchange

A prevalent method for synthesizing sulfonyl fluorides is through the halide exchange reaction of the corresponding sulfonyl chloride with a fluoride salt.

Diagram 1: General Synthesis of Arylsulfonyl Fluorides

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [19F](https://nmr.chem.ucsb.edu) [nmr.chem.ucsb.edu]
- 3. researchgate.net [researchgate.net]

- 4. Sulfonyl fluorides as privileged warheads in chemical biology - Chemical Science (RSC Publishing) DOI:10.1039/C5SC00408J [pubs.rsc.org]
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